

Introduction: Understanding the Environmental Lifecycle of a Long-Chain Alkenyl Acetate

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Compound of Interest

Compound Name: 11-Octadecen-1-ol, acetate, (E)-

Cat. No.: B8262225

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(E)-11-Octadecen-1-ol, acetate is a long-chain unsaturated fatty acyl acetate. Its chemical structure, characterized by an 18-carbon chain with a single double bond in the trans (E) configuration and a terminal acetate ester group, is typical of many insect sex pheromones. While specific data on this exact molecule is limited, its structural similarity to compounds like gossyplure, the sex pheromone of the pink bollworm, allows for a robust, mechanistically-grounded assessment of its likely environmental fate.^{[1][2]} The use of such semiochemicals in agriculture as pest management tools necessitates a thorough understanding of their persistence and degradation pathways to ensure minimal environmental impact.

This guide provides a comprehensive technical overview of the principal biotic and abiotic degradation pathways governing the environmental fate of (E)-11-Octadecen-1-ol, acetate. We will explore the underlying chemical and biological mechanisms, provide detailed, field-proven experimental protocols for their investigation, and present methodologies for the robust analytical quantification of the parent compound and its primary metabolites.

Part 1: Principal Degradation Pathways

The environmental degradation of (E)-11-Octadecen-1-ol, acetate is primarily driven by two main processes: biotic degradation mediated by microorganisms and abiotic degradation

through chemical hydrolysis and photodegradation. The initial and most critical step in its breakdown is the cleavage of the acetate ester bond.

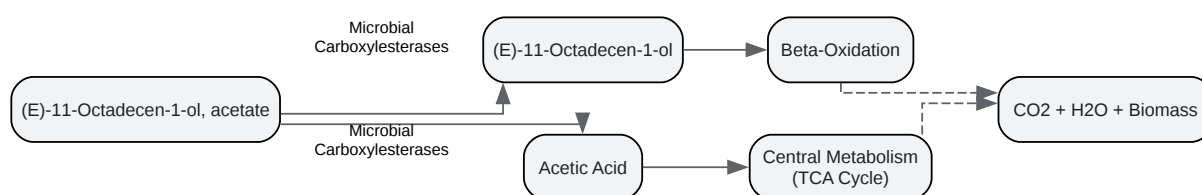
Biotic Degradation: The Microbial Engine

In soil and aquatic ecosystems, the primary mechanism for the degradation of ester-containing organic compounds is microbial activity.^{[3][4][5]} Microorganisms such as bacteria and fungi utilize the compound as a carbon source.^{[4][5][6]} The degradation is initiated by extracellular or cell-associated enzymes, specifically carboxylesterases, which catalyze the hydrolysis of the ester bond.^{[7][8][9]}

This enzymatic hydrolysis yields two primary metabolites: (E)-11-Octadecen-1-ol and acetic acid.

- (E)-11-Octadecen-1-ol: This long-chain fatty alcohol can be further metabolized by microorganisms through beta-oxidation, breaking down the carbon chain.
- Acetic Acid: This small organic acid is readily utilized by a wide range of microorganisms in central metabolic pathways like the tricarboxylic acid (TCA) cycle.^[10]

The overall rate of biotic degradation is influenced by several factors, including microbial population density, temperature, pH, oxygen availability, and the presence of other nutrients.



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Caption: Enzymatic hydrolysis of the parent ester.

This protocol outlines a laboratory experiment to assess the biodegradability of (E)-11-Octadecen-1-ol, acetate in a soil matrix.

1. Soil Collection and Preparation:

- Collect fresh, biologically active soil from a site with no recent pesticide application.
- Sieve the soil (2 mm mesh) to remove large debris and homogenize.
- Adjust the moisture content to 40-60% of its maximum water-holding capacity.

2. Experimental Setup:

- Prepare multiple biometer flasks. Each flask will contain 50-100 g (dry weight equivalent) of the prepared soil.
- Test Flasks: Add (E)-11-Octadecen-1-ol, acetate dissolved in a minimal amount of a volatile solvent (e.g., acetone) to the soil to achieve a final concentration of 10-20 mg/kg. Allow the solvent to evaporate completely.
- Control Flasks (Abiotic): Prepare sterilized control flasks by autoclaving the soil twice (121°C for 60 min, with a 24-hour interval). This helps distinguish biotic from abiotic degradation.
- Control Flasks (No Substrate): Prepare flasks with soil but without the test substance to measure basal soil respiration.
- Each flask's side-arm is filled with a known concentration of Ba(OH)₂ or NaOH solution to trap the evolved CO₂.

3. Incubation:

- Incubate all flasks in the dark at a constant temperature (e.g., 20-25°C) for a period of 28 to 60 days.

4. Monitoring and Analysis:

- Periodically (e.g., every 2-7 days), remove the CO₂ trap and titrate the remaining hydroxide solution with a standardized HCl solution to quantify the CO₂ produced.
- At set time points, sacrifice replicate flasks from both test and sterile control groups.
- Extract the soil samples using an appropriate organic solvent (e.g., hexane or ethyl acetate).
- Analyze the extracts using GC-MS to determine the remaining concentration of the parent compound and identify the formation of the primary metabolite, (E)-11-Octadecen-1-ol. (See Part 2 for the analytical method).

5. Data Interpretation:

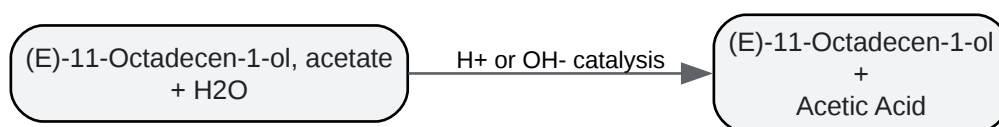
- Calculate the percentage of theoretical CO₂ evolution over time for the test substance.

- Determine the half-life (DT50) of (E)-11-Octadecen-1-ol, acetate in both the active and sterile soils by plotting concentration versus time. A significantly shorter half-life in the active soil confirms biotic degradation.

Abiotic Degradation: Chemical Transformations

Abiotic processes, primarily hydrolysis and photodegradation, contribute to the breakdown of the molecule without microbial involvement.[11][12][13]

Hydrolysis is the chemical breakdown of the ester linkage by water.[14] This reaction is analogous to the first step of biotic degradation, yielding the same products: (E)-11-Octadecen-1-ol and acetic acid. The rate of hydrolysis is highly dependent on pH and temperature. It is typically slowest near neutral pH and is catalyzed by both acidic and basic conditions.[15]



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Caption: pH-dependent hydrolysis of the acetate ester.

This protocol determines the rate of hydrolysis at different pH values.

1. Preparation of Solutions:

- Prepare sterile, buffered aqueous solutions at pH 4 (e.g., acetate buffer), pH 7 (e.g., phosphate buffer), and pH 9 (e.g., borate buffer).
- Prepare a stock solution of (E)-11-Octadecen-1-ol, acetate in a water-miscible solvent like acetonitrile.

2. Experimental Setup:

- In sterile, amber glass vials, add a small aliquot of the stock solution to each buffer to achieve a final concentration well below its water solubility limit. The use of a co-solvent should be minimized (<1%).
- Prepare triplicate samples for each pH and each time point.
- Include a control sample in a neutral, aprotic solvent (e.g., acetonitrile) to check for stability.

3. Incubation:

- Incubate the vials at a constant temperature (e.g., 25°C or 50°C to accelerate the study) in the dark to prevent photodegradation.

4. Sampling and Analysis:

- At predetermined intervals, sacrifice triplicate vials for each pH.
- Extract the contents with a suitable organic solvent (e.g., hexane).
- Analyze the extracts by GC-MS to quantify the remaining concentration of the parent compound.

5. Data Analysis:

- Plot the natural logarithm of the concentration versus time for each pH.
- If the plot is linear, the reaction follows pseudo-first-order kinetics. The rate constant (k) is the negative of the slope.
- Calculate the half-life ($t_{1/2}$) for each pH using the formula: $t_{1/2} = \ln(2) / k$.

pH	Temperature (°C)	Half-Life ($t_{1/2}$) (Days)	Rate Constant (k) (day^{-1})
4.0	25	Data to be determined	Data to be determined
7.0	25	Data to be determined	Data to be determined
9.0	25	Data to be determined	Data to be determined

This table should be populated with experimental results.

Photodegradation involves the breakdown of a chemical by absorbing energy from light, particularly in the UV spectrum of sunlight. For a molecule like (E)-11-Octadecen-1-ol, acetate, which lacks strong chromophores, direct photolysis is expected to be a minor degradation pathway.^[16] However, indirect photodegradation, mediated by photosensitizing agents naturally present in water (like humic acids), can sometimes play a role. Studies on the related pheromone gossyplure indicated that photodegradation was not a significant factor in its environmental breakdown.^[1]

1. Solution Preparation:

- Prepare a solution of the test substance in sterile, purified water. A co-solvent (e.g., acetonitrile) may be used if necessary, but its concentration should be kept to a minimum.

2. Experimental Setup:

- Place the solution in sealed, UV-transparent quartz tubes.
- Prepare identical "dark control" samples by wrapping the tubes completely in aluminum foil.
- Place the tubes in a photoreactor equipped with a light source that simulates natural sunlight (e.g., a filtered xenon arc lamp).

3. Exposure and Sampling:

- Expose the samples to continuous irradiation. Maintain a constant temperature using a water bath.
- At various time points, remove one irradiated tube and one dark control tube.

4. Analysis:

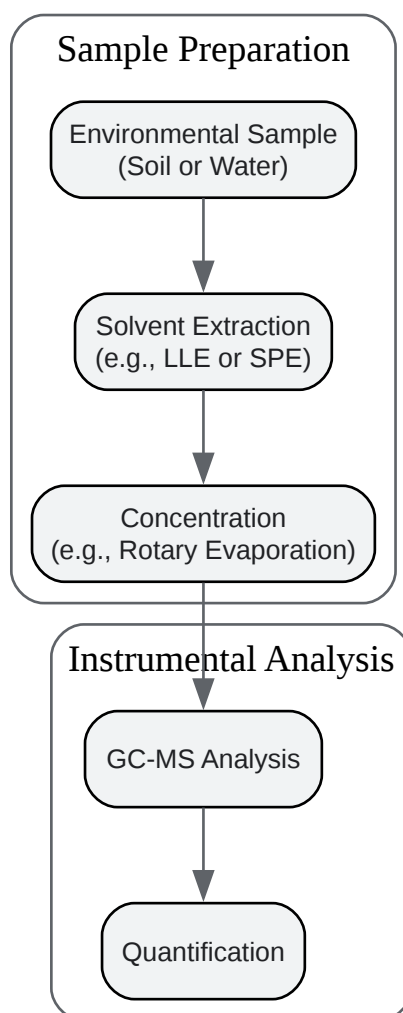
- Immediately analyze the contents of the tubes by GC-MS or HPLC to determine the concentration of the parent compound.

5. Data Interpretation:

- Compare the concentration decrease in the irradiated samples to the dark controls. A significantly faster loss in the irradiated samples indicates photodegradation. Calculate the photodegradation half-life.

Part 2: Analytical Methodologies for Environmental Samples

Accurate quantification of (E)-11-Octadecen-1-ol, acetate and its primary alcohol metabolite is crucial for degradation studies. Gas Chromatography coupled with Mass Spectrometry (GC-MS) is the preferred method due to its high sensitivity and specificity.^{[17][18]}



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Caption: General workflow for sample analysis.

1. Sample Preparation and Extraction:

- Water Samples: Perform a liquid-liquid extraction (LLE) by mixing 100 mL of the water sample with 3 x 30 mL portions of hexane or dichloromethane in a separatory funnel.
- Soil Samples: Perform a Soxhlet extraction on 20 g of soil with 150 mL of hexane:acetone (1:1) for 8-12 hours.[17]
- Solid Phase Extraction (SPE) (Alternative): For water samples, pass the sample through a C18 SPE cartridge, then elute the analyte with a small volume of a suitable organic solvent. This is an effective method for sample clean-up and concentration.[19][20]

2. Concentration and Clean-up:

- Combine the organic extracts and dry them over anhydrous sodium sulfate.
- Concentrate the extract to a final volume of 1 mL using a rotary evaporator or a gentle stream of nitrogen.

3. GC-MS Analysis:

- Instrument: Gas Chromatograph with a Mass Selective Detector.
- Column: A non-polar capillary column, such as a DB-5ms or HP-5ms (30 m x 0.25 mm ID x 0.25 μ m film thickness), is suitable.
- Injection: 1 μ L injection in splitless mode.
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes.
 - Ramp: 10°C/min to 280°C.
 - Hold: 5 minutes at 280°C.
- MS Parameters:
 - Ionization Mode: Electron Impact (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM) for highest sensitivity. Monitor characteristic ions for the parent acetate and the alcohol metabolite.

4. Quantification:

- Prepare a multi-point calibration curve using authentic standards of (E)-11-Octadecen-1-ol, acetate and (E)-11-Octadecen-1-ol.
- Use an internal standard to correct for variations in extraction efficiency and injection volume.

Conclusion

The environmental degradation of (E)-11-Octadecen-1-ol, acetate is a multi-faceted process dominated by microbial action. The primary and rate-limiting step is the hydrolysis of the acetate ester bond, which can be mediated by both microbial enzymes and chemical processes (especially at non-neutral pH). The resulting products, a long-chain alcohol and acetic acid, are readily biodegradable. Photodegradation is not anticipated to be a significant pathway for this compound.

Understanding these degradation kinetics and pathways is essential for predicting the environmental persistence and potential impact of (E)-11-Octadecen-1-ol, acetate when used in agricultural or other applications. The protocols outlined in this guide provide a robust framework for researchers to conduct thorough environmental fate assessments.

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